

# Personal protective equipment for handling (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one

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## Compound of Interest

Compound Name: (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one

Cat. No.: B1333545

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## Essential Safety and Handling Guide for (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one (CAS No: 32780-06-6) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

## Hazard Identification and Personal Protective Equipment (PPE)

(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one is classified with specific hazards that necessitate the use of appropriate personal protective equipment.

Hazard Summary:

Hazard Statement	GHS Code	Citations
Harmful if swallowed	H302	[1]
Causes skin irritation	H315	[2]
Causes serious eye irritation	H319	[2]
May cause respiratory irritation	H335	[2]
Harmful to aquatic life with long lasting effects	H412	[1]

#### Required Personal Protective Equipment (PPE):

PPE Category	Specification	Citations
Eye Protection	Chemical safety goggles or a full-face shield.	[2][3]
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for tears or holes before each use.	[2][3]
Body Protection	A laboratory coat or a chemical-resistant apron.	[2][3]
Respiratory Protection	Work in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhaling vapors or dust.	[2][3]

## Physical and Chemical Properties

Property	Value	Citations
CAS Number	32780-06-6	[1][4]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>	[4][5]
Molecular Weight	116.12 g/mol	[4][5]
Appearance	Off-white powder solid or colorless viscous liquid	[3][5]
Melting Point	39 - 45 °C	[3]
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly sealed. Recommended storage at 2-8°C.	[2][3][4][6]

## Experimental Protocol: Safe Handling and Operational Plan

This protocol outlines the step-by-step procedure for the safe handling of **(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one**.

### Step 1: Preparation and Precautionary Measures

- Ensure the work area, specifically the chemical fume hood, is clean and uncluttered.
- Verify that an emergency eyewash station and safety shower are accessible.
- Don all required PPE as specified in the table above.
- Keep the Safety Data Sheet (SDS) readily available for reference.

### Step 2: Chemical Handling

- Conduct all manipulations of the compound within a certified chemical fume hood to minimize inhalation exposure.[2][3]

- Avoid direct contact with skin and eyes.[\[3\]](#)
- When weighing the solid form, do so carefully to avoid creating dust.
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

### Step 3: Post-Handling Procedures

- Tightly seal the container after use.
- Decontaminate the work surface with an appropriate solvent.
- Remove and wash contaminated clothing before reuse.[\[3\]](#)
- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)

## Emergency and First Aid Procedures

Exposure Route	First Aid Measures	Citations
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [1]	[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.	[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.	[1][3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[2]	[2]

## Disposal Plan

Proper disposal is critical to ensure laboratory and environmental safety.

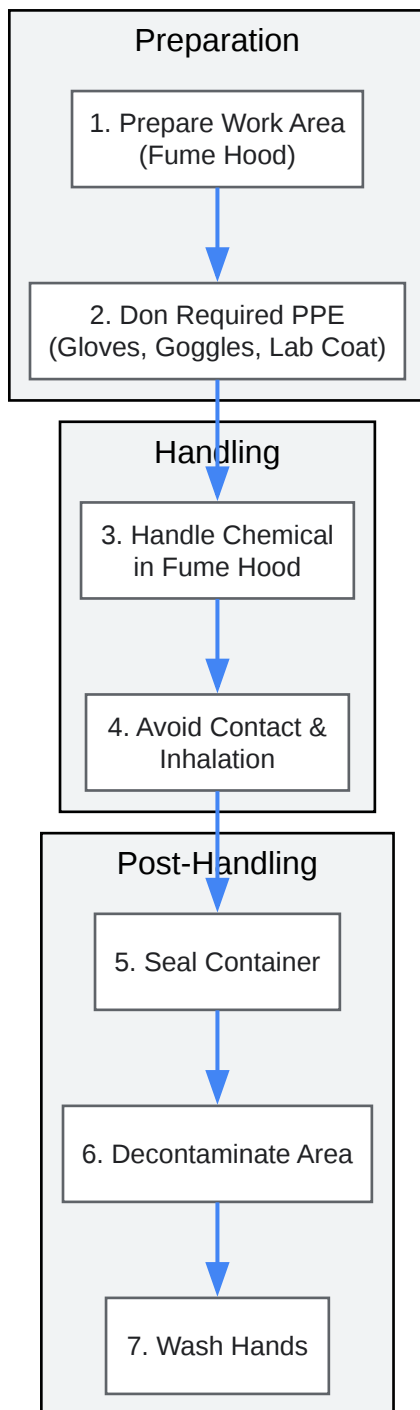
### Experimental Protocol: Waste Segregation and Disposal

- Waste Identification: All waste containing **(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one** must be treated as hazardous chemical waste.[7]
- Waste Segregation:
  - Solid Waste: Collect contaminated items (e.g., filter paper, gloves, weighing boats) in a designated, sealed, and clearly labeled hazardous waste container.[7]

- Liquid Waste: Collect all liquid waste containing the compound in a separate, leak-proof, and labeled hazardous waste container. Do not mix with incompatible waste streams.<sup>[7]</sup>
- Labeling: Ensure all waste containers are labeled with "Hazardous Waste," the chemical name, and associated hazards (e.g., "Irritant," "Harmful if Swallowed").
- Storage: Store sealed waste containers in a designated satellite accumulation area away from general lab traffic.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department, following all local and national regulations.<sup>[1][2]</sup>

## Visual Workflow Diagrams

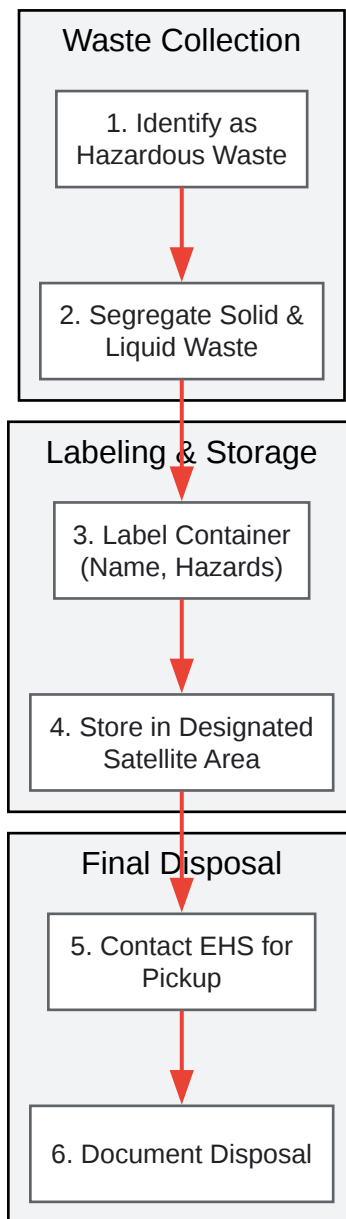
## Safe Handling Workflow



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Caption: Workflow for the safe handling of **(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one**.

## Disposal Workflow



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Caption: Step-by-step process for the disposal of chemical waste.

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